

# commercial availability of 5-Amino-4,6-dihydroxypyrimidine

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## Compound of Interest

Compound Name: 5-Amino-4,6-dihydroxypyrimidine

Cat. No.: B1267173

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An In-depth Technical Guide on **5-Amino-4,6-dihydroxypyrimidine**

## Introduction

**5-Amino-4,6-dihydroxypyrimidine** is a substituted pyrimidine derivative. The pyrimidine scaffold is a fundamental heterocyclic motif found in a vast array of biologically significant molecules, including nucleic acids (cytosine, thymine, and uracil) and numerous synthetic drugs. Due to their structural diversity and ability to participate in various biological interactions, pyrimidine derivatives are crucial building blocks in medicinal chemistry and drug development. This guide provides a comprehensive overview of the commercial availability, technical specifications, and relevant experimental protocols associated with **5-Amino-4,6-dihydroxypyrimidine** and its closely related analogues.

## Commercial Availability

**5-Amino-4,6-dihydroxypyrimidine** is available from several chemical suppliers, primarily for research and development purposes. The availability can vary, and it is recommended to contact suppliers directly for current stock and lead times.

Supplier	Product Name	Purity	Quantity	CAS Number	Notes
CP Lab Safety[1]	5-Amino-4, 6-dihydroxypyrimidine, min 95% 95%	min 95%	1 gram	69340-97-2	For research, industrial, or commercial use only.
Ruifu Chemical[2]	5-Amino-4,6-Dihydroxypyrimidine	≥98.0% (HPLC)	Commercial Production	69340-97-2	Appearance: Yellow or Orange Yellow Powder.
Conier Chem&Pharma Limited[3]	5-amino-4,6-dihydroxypyrimidine	Not Specified	Not Specified	69340-97-2	Listed by a chemical trader.
Benchchem[4]	5-Amino-4,6-dihydroxypyrimidine	Not Specified	Not Specified	69340-97-2	In stock. For research use only.
ChemicalBook[5]	5-AMINO-4,6-DIHYDROXY PYRIMIDINE	Not Specified	Not Specified	69340-97-2	Lists one supplier in India.

## Technical Data

Below is a summary of the key technical specifications for **5-Amino-4,6-dihydroxypyrimidine**.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>5</sub> N <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	127.1 g/mol	<a href="#">[1]</a>
CAS Number	69340-97-2	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow or Orange Yellow Powder	<a href="#">[2]</a>
Storage	Room temperature	<a href="#">[1]</a>
InChI Key	YKHPWCZPESTMRF- UHFFFAOYSA-N	<a href="#">[6]</a>
Canonical SMILES	C1=NC(=C(C(=O)N1)N)O	<a href="#">[6]</a>

## Experimental Protocols

While specific protocols for **5-Amino-4,6-dihydroxypyrimidine** are not extensively detailed in the public domain, a general and robust method for the synthesis of its parent structure, 2-amino-4,6-dihydroxypyrimidine, and its 5-substituted derivatives has been well-documented. These compounds often serve as intermediates for further chemical modifications.

## General Synthesis of 5-Substituted 2-Amino-4,6-dihydroxypyrimidines

A common method involves the condensation of a monosubstituted malonic acid diester with guanidine in the presence of a strong base like sodium ethoxide.[\[7\]](#)[\[8\]](#)[\[9\]](#)

### Materials:

- Monosubstituted malonic acid diester (e.g., diethyl ethylmalonate for 5-ethyl derivative)
- Guanidine hydrochloride
- Metallic sodium
- Absolute ethanol

- Water
- Hydrochloric acid (HCl)

Procedure:

- Under an inert atmosphere (e.g., Argon), dissolve metallic sodium (0.56 mol) in absolute ethanol (300 mL) with intensive stirring to prepare a fresh solution of sodium ethoxide.
- After all the sodium has dissolved, cool the reaction mixture to room temperature.
- Add guanidine hydrochloride (0.22 mol) to the sodium ethoxide solution under continuous stirring.
- Following the addition of guanidine, add the corresponding monosubstituted malonic acid diester (0.2 mol).
- The reaction mixture is then processed, which typically involves heating, followed by neutralization and precipitation of the product.
- The precipitated solid is filtered, washed with water and ethanol, and dried to yield the 5-substituted 2-amino-4,6-dihydroxypyrimidine.

## Conversion to 5-Substituted 2-Amino-4,6-dichloropyrimidines

The dihydroxy derivatives are often converted to their dichloro counterparts to serve as more versatile intermediates for nucleophilic substitution reactions.<sup>[7][8]</sup>

Materials:

- 5-Substituted 2-amino-4,6-dihydroxypyrimidine (dried)
- Vilsmeier–Haack–Arnold reagent (e.g., 2 M solution in chloroform)
- 99% Ethanol
- 37% Aqueous HCl

- Water
- 5% Aqueous Sodium Bicarbonate (NaHCO<sub>3</sub>)

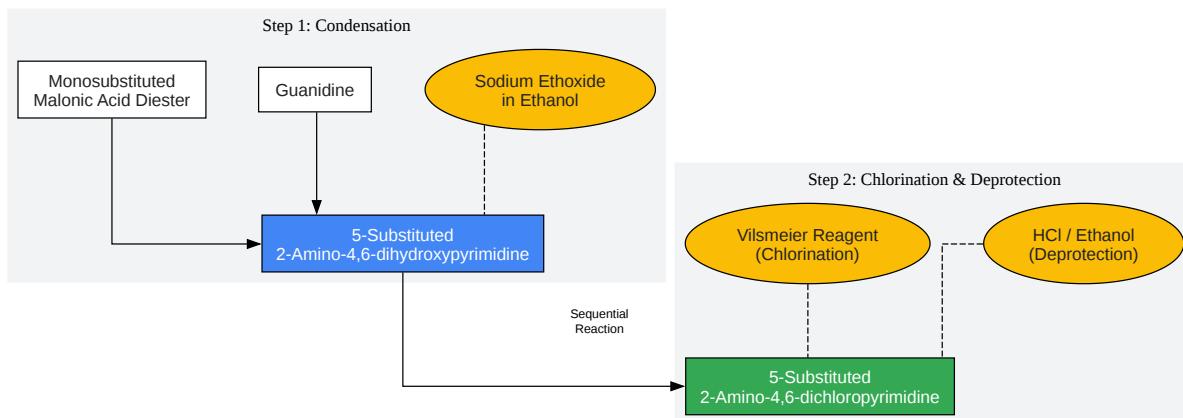
**Procedure:**

- The starting 5-substituted 2-amino-4,6-dihydroxypyrimidine (10 mmol) is thoroughly dried in a vacuum drier.
- The dried pyrimidine is suspended under an inert atmosphere in a 2 M solution of the Vilsmeier–Haack–Arnold reagent (80 mmol, 40 mL) in chloroform.
- The reaction mixture is heated to facilitate the chlorination.
- After the reaction is complete, the crude 5-substituted 4,6-dichloro-2-{{[(dimethylamino)methylene]amino}pyrimidine intermediate is dissolved in a mixture of 99% ethanol (20 mL) and 37% aqueous HCl (2 mL).
- The solution is heated at 50 °C for 2 hours to deprotect the amino group.
- Water (30 mL) is added, and the mixture is stirred to precipitate the product.
- The final product is filtered and washed sequentially with a water/ethanol mixture, 5% aqueous NaHCO<sub>3</sub>, and again with the water/ethanol mixture.

## Visualizations: Workflows and Pathways

### Synthetic Workflow

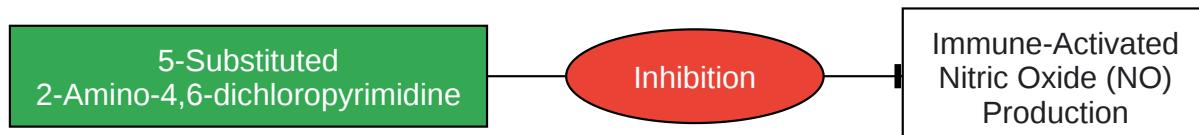
The following diagram illustrates the general two-step synthesis process from a malonic ester to a 2-amino-4,6-dichloropyrimidine derivative, a common pathway where dihydroxypyrimidines act as key intermediates.

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Caption: General synthetic workflow for 5-substituted 2-amino-4,6-dichloropyrimidines.

## Biological Activity Context

While **5-amino-4,6-dihydroxypyrimidine** itself has not been reported to have significant biological activity, its chlorinated derivatives have shown inhibitory effects. For instance, 5-substituted 2-amino-4,6-dichloropyrimidines have been identified as inhibitors of immune-activated nitric oxide (NO) production.<sup>[7][8]</sup> The precise mechanism remains to be elucidated.

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Caption: Inhibition of NO production by 2-amino-4,6-dichloropyrimidine derivatives.

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